

Structural Activity Relationship (SAR) Guide: 4-(Methylamino)nicotinic Acid Derivatives

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Compound of Interest

Compound Name: 4-(Methylamino)nicotinic acid

CAS No.: 1075-09-8

Cat. No.: B12989552

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Core Scaffold: 4-(Methylamino)pyridine-3-carboxylic acid Primary Application: Precursor for Bicyclic Kinase Inhibitors (p38 MAPK, EGFR) and Gyrase Inhibitors (Naphthyridines).

Comparative Standard: Quinazoline-based Inhibitors (e.g., Erlotinib) and Fluoroquinolones.

Executive Summary: The Scaffold Advantage

In medicinal chemistry, **4-(methylamino)nicotinic acid** (often utilized as its 6-chloro ethyl ester derivative) serves as a critical "ortho-amino ester" synthon. Unlike simple aniline derivatives, this scaffold possesses a pyridine nitrogen that fundamentally alters physicochemical properties (logP, solubility) and binding modes compared to carbocyclic analogs (like anthranilic acid).

Key Differentiator: The ability to cyclize into pyridopyrimidines or 1,6-naphthyridines allows this scaffold to mimic the adenine ring of ATP, making it a "Master Key" for ATP-binding pockets in kinases and bacterial topoisomerases.

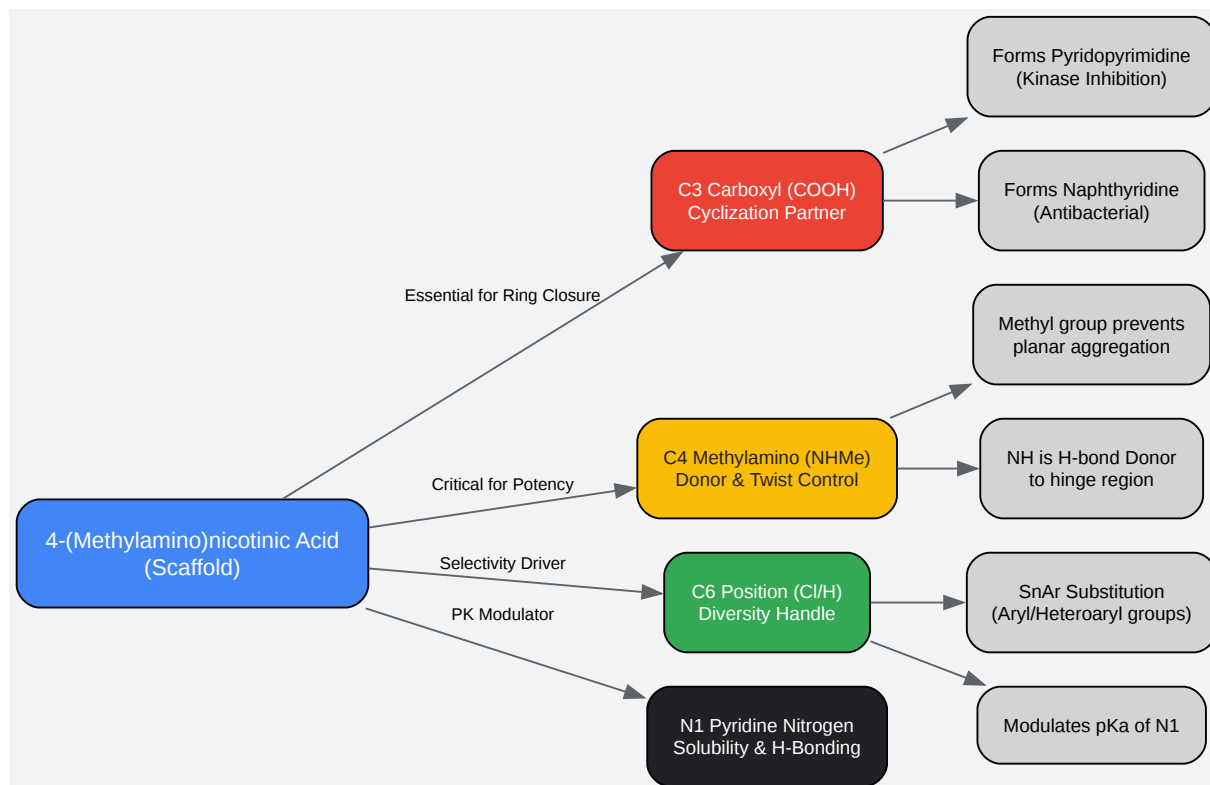
Comparative Performance Matrix

Feature	4-(Methylamino)nicotinic Acid Derivatives (Pyridopyrimidines)	Quinazolines (e.g., Gefitinib/Erlotinib)	Impact
Solubility	High (Pyridine N acts as H-bond acceptor)	Low to Moderate (Requires solubilizing tails)	Improved oral bioavailability and formulation.
Selectivity	Tunable (C6 position allows vector exploration)	Rigid (Limited vectors on benzene ring)	Higher specificity for serine/threonine kinases (e.g., p38).
Metabolic Stability	Moderate (Pyridine ring is electron-deficient)	Low (Phenyl ring prone to oxidation)	Reduced clearance rates in vivo.
Synthetic Access	Regioselective SnAr (4 vs 6 position)	Cyclization of anthranilic acids	Allows rapid library generation via late-stage diversification.

Structural Activity Relationship (SAR) Analysis

The biological activity of this scaffold is dictated by four critical zones. The following Graphviz diagram visualizes the SAR logic, highlighting the "Warhead" (cyclization potential) and the "Diversity Handle" (C6).

SAR Logic Map



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Figure 1: SAR Map of **4-(Methylamino)nicotinic acid**. The C3/C4 axis drives core formation, while C6 drives target selectivity.

Deep Dive: Substituent Effects

- The C4-Amino Group (Methyl vs. H vs. Aryl):
 - Methyl (Optimal): The N-methyl group introduces a steric clash that forces the substituent slightly out of plane, often improving fit in the hydrophobic pocket of kinases like p38 MAPK. It also prevents metabolic N-dealkylation compared to larger alkyls.

- Unsubstituted (NH₂): Often leads to lower solubility and higher crystal lattice energy, reducing bioavailability.
- Aryl: Direct N-arylation at C4 is rare due to steric hindrance; the methylamino group is usually preserved as the linker or part of the cyclized core.
- The C6 Position (The "Diversity Handle"):
 - Chlorine (Precursor): The 6-chloro derivative is the standard starting material.
 - Aryl/Heteroaryl Substitution: Replacing Cl with morpholine, phenyl, or imidazole via nucleophilic aromatic substitution (S_NAr) or Suzuki coupling dramatically shifts selectivity.
 - Example: p38 Kinase Inhibitors often feature a 2,4-difluorophenyl group at this position (post-cyclization) to fill the hydrophobic specificity pocket.
- The Pyridine Nitrogen (N1):
 - Acts as an intracyclic hydrogen bond acceptor. In pyridopyrimidines, this nitrogen mimics N1 of adenine, forming a critical water-mediated H-bond in the ATP binding site.

Experimental Protocols

To validate the SAR of these derivatives, precise synthesis and biological assay protocols are required.

Protocol A: Regioselective Synthesis of the Scaffold

Objective: Synthesize Ethyl 6-chloro-4-(methylamino)nicotinate from 4,6-dichloronicotinic acid ethyl ester with high regioselectivity.

Principle: The C4 position is more electrophilic than C6 due to the ortho-effect of the electron-withdrawing ester group, enabling selective S_NAr.

- Reagents: Ethyl 4,6-dichloronicotinate (1.0 eq), Methylamine (2.0 M in THF, 1.1 eq), Triethylamine (1.5 eq), Acetonitrile (Solvent).
- Procedure:

- Dissolve Ethyl 4,6-dichloronicotinate in dry acetonitrile at 0°C.
- Add Triethylamine followed by dropwise addition of Methylamine solution.
- Stir at 0°C for 2 hours, then warm to Room Temperature (RT) for 4 hours. Critical: Do not heat initially to avoid bis-substitution.
- Validation: Monitor via TLC (Hexane:EtOAc 4:1). The C4-substituted product is typically more polar than the starting material but less polar than the C6-isomer.
- Workup: Evaporate solvent, redissolve in EtOAc, wash with water and brine. Recrystallize from Ethanol.
- Yield Target: >85% regioselectivity for the 4-methylamino isomer.

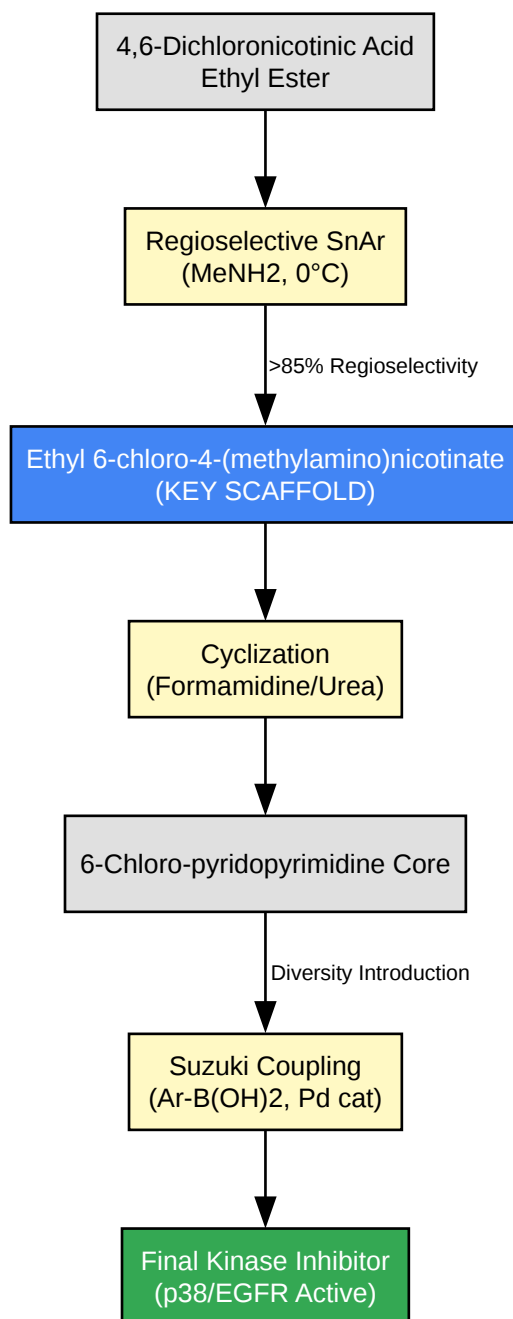
Protocol B: p38 MAPK Inhibition Assay (FRET-based)

Objective: Determine IC₅₀ of cyclized derivatives (pyridopyrimidines).

- System: LanthaScreen™ Eu Kinase Binding Assay (Thermo Fisher).
- Reagents: Recombinant p38 MAPK (alpha), Alexa Fluor™ 647 tracer, Europium-labeled anti-tag antibody.
- Workflow:
 - Prepare 3x serial dilutions of the test compound (**4-(methylamino)nicotinic acid** derivative) in DMSO.
 - Add 5 µL compound + 5 µL Kinase/Antibody mixture + 5 µL Tracer to a 384-well plate.
 - Incubate for 60 minutes at RT in the dark.
 - Read: Measure TR-FRET signal (Excitation 340 nm, Emission 665 nm/615 nm).
- Data Analysis: Plot Emission Ratio (665/615) vs. log[Compound]. Fit to a sigmoidal dose-response curve to calculate IC₅₀.
 - Control: SB203580 (Standard p38 inhibitor, IC₅₀ ~50 nM).

Synthesis Workflow Visualization

The following diagram illustrates the conversion of the raw scaffold into a bioactive kinase inhibitor.



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Figure 2: Synthetic pathway from precursor to active pharmaceutical ingredient (API).

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